

A Comprehensive Technical Guide to the Physical Properties of 1-Bromohexane

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Compound of Interest

Compound Name: 1-Bromohexane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **1-bromohexane**, specifically its boiling point and density. The information is presented to be a valuable resource for laboratory and research applications, including organic synthesis and drug development.

Core Physical Properties of 1-Bromohexane

1-Bromohexane, also known as n-hexyl bromide, is a colorless to pale yellow liquid organohalide.^{[1][2]} Its chemical formula is $C_6H_{13}Br$.^[1] This compound is a versatile reagent in organic chemistry, often utilized as an alkylating agent to introduce a hexyl group into various molecules.^[1] It plays a significant role in Grignard reactions and the synthesis of other organic compounds.^{[1][3]} While slightly soluble in water, it is readily soluble in many organic solvents.^[1]

Quantitative Data Summary

The boiling point and density of **1-bromohexane** have been well-characterized. The following table summarizes these critical physical constants from various sources.

Physical Property	Value	Conditions
Boiling Point	154-158 °C	at standard atmospheric pressure (760 mmHg)[2][3][4]
156 °C	at standard atmospheric pressure (760 mmHg)	
157-158 °C	at standard atmospheric pressure (760 mmHg)[1]	
Density	1.11 g/mL	at 20 °C[1]
1.176 g/mL	at 25 °C[2][3][4]	

Experimental Determination Protocols

Accurate determination of the boiling point and density of chemical compounds like **1-bromohexane** is fundamental in a laboratory setting. The following sections detail standard methodologies for these measurements.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[5] For a pure substance, the boiling point is a characteristic physical property. Several methods can be employed for its determination, with the choice often depending on the sample volume available.

Method 1: Simple Distillation (for larger volumes)

This method is suitable when a sufficient quantity of the liquid is available.

- **Apparatus Setup:** Assemble a simple distillation apparatus consisting of a distillation flask, a condenser, a receiving flask, and a thermometer. The thermometer bulb should be positioned so that its top is level with the bottom of the side arm of the distillation flask.
- **Procedure:** Place the **1-bromohexane** sample in the distillation flask along with a few boiling chips to ensure smooth boiling. Heat the flask gently. As the liquid boils, the vapor will rise, and the temperature reading on the thermometer will increase and then stabilize.

- Data Recording: Record the temperature at which the vapor is continuously condensing and dripping into the receiving flask. This stable temperature is the boiling point of the liquid.[6]

Method 2: Micro-Boiling Point Determination (for small volumes)

This technique is ideal when only a small amount of the substance is available.

- Apparatus Setup: A Thiele tube or a similar heating block apparatus is used. A small test tube containing about 0.5 mL of the **1-bromohexane** sample is attached to a thermometer. A capillary tube, sealed at one end, is inverted and placed inside the test tube with the sample. [7]
- Procedure: The apparatus is heated gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.[5] The heating is then stopped.
- Data Recording: The temperature is carefully monitored as the apparatus cools. The boiling point is the temperature at which the liquid just begins to be drawn into the capillary tube.[7]

Density Determination

Density is a fundamental physical property defined as the mass of a substance per unit volume.

Method: Mass and Volume Measurement

This is a straightforward and common method for determining the density of a liquid.

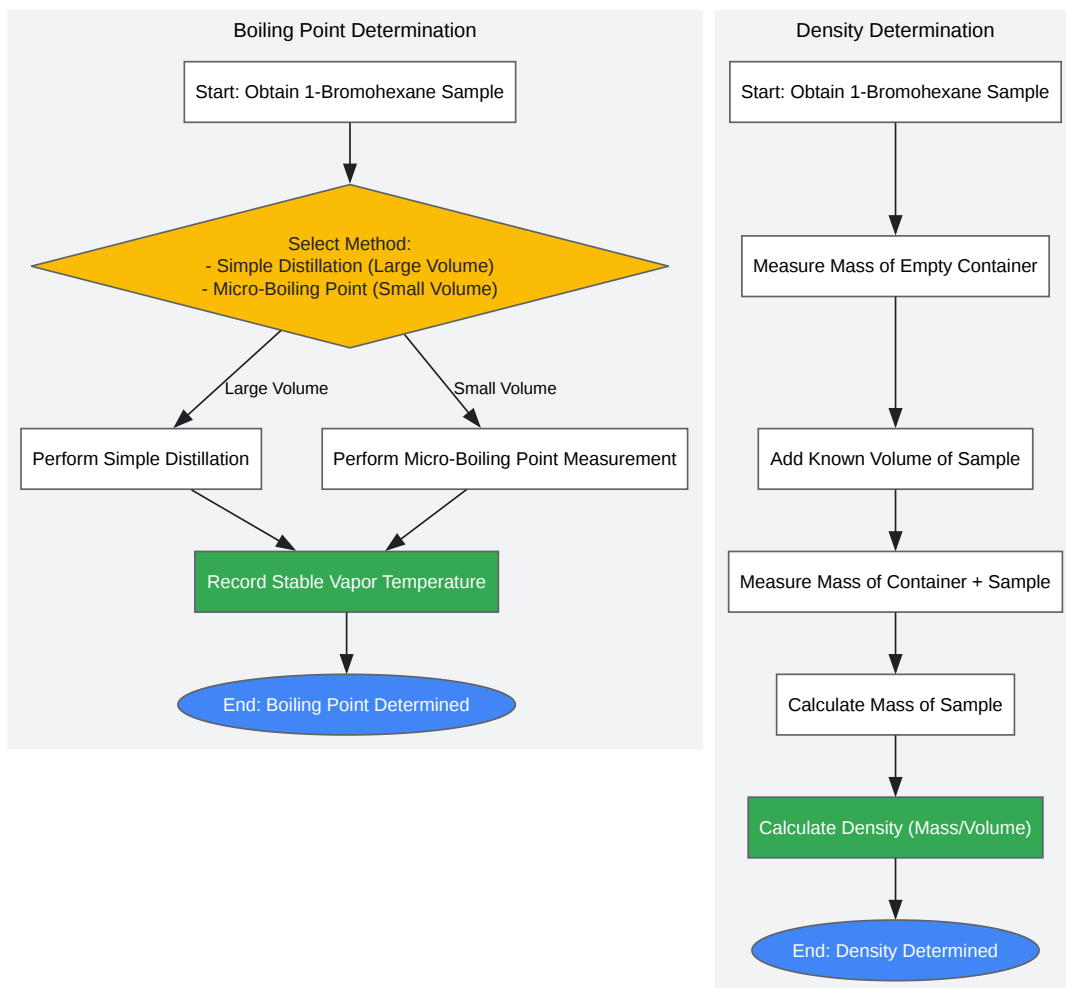
- Mass Measurement:
 - Accurately weigh a clean, dry graduated cylinder or pycnometer (density bottle) using an analytical balance. Record this mass (m_1). [8]
 - Add a known volume of **1-bromohexane** to the graduated cylinder or fill the pycnometer.
 - Weigh the graduated cylinder or pycnometer containing the **1-bromohexane**. Record this mass (m_2). [8]
 - The mass of the **1-bromohexane** is ($m_2 - m_1$).

- Volume Measurement:
 - If using a graduated cylinder, read the volume of the liquid directly from the markings on the cylinder.[9]
 - If using a pycnometer, the volume is the known volume of the bottle.
- Calculation:
 - Calculate the density (ρ) using the formula: $\rho = \text{mass} / \text{volume} = (m_2 - m_1) / V$ [8]
 - It is recommended to perform multiple measurements and average the results to ensure accuracy.[9]

Workflow and Process Visualization

The following diagram illustrates the logical workflow for the experimental determination of the boiling point and density of a liquid sample like **1-bromohexane**.

Experimental Workflow for Physical Property Determination



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Caption: Workflow for determining the boiling point and density of **1-bromohexane**.

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